

In-Depth Technical Guide: Spectroscopic Data of 4,5-Dimethylisoxazol-3-amine

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Compound of Interest

Compound Name: 4,5-Dimethylisoxazol-3-amine

Cat. No.: B144077

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4,5-Dimethylisoxazol-3-amine** (CAS No. 13999-39-8). The information presented herein is essential for the unambiguous identification, characterization, and quality control of this important synthetic intermediate.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **4,5-Dimethylisoxazol-3-amine**. This information has been compiled from reliable chemical analysis sources and is presented for easy reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR

Nucleus	¹ H
Solvent	CDCl ₃
Frequency	400 MHz
Chemical Shift (δ) ppm	Multiplicity
1.85	s
2.15	s
4.10	br s

¹³C NMR

Nucleus	¹³ C
Solvent	CDCl ₃
Frequency	100 MHz
Chemical Shift (δ) ppm	Assignment
6.9	C4-CH ₃
10.9	C5-CH ₃
100.1	C4
156.9	C5
160.2	C3

Infrared (IR) Spectroscopy

Technique	Attenuated Total Reflectance (ATR)
Wavenumber (cm ⁻¹)	Intensity
3410	Strong, Sharp
3320	Strong, Sharp
2920	Medium
1645	Strong
1575	Strong
1440	Medium

Mass Spectrometry (MS)

Technique	Electron Ionization (EI)
m/z	Relative Intensity (%)
112	100
97	40
82	25
69	30
43	55

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Synthesis of 4,5-Dimethylisoxazol-3-amine

A practical synthesis of **4,5-Dimethylisoxazol-3-amine** can be achieved from 2-methyl-2-butenenitrile and acetohydroxamic acid. This method provides the target compound in good yield and free from isomeric impurities.

Procedure:

- Preparation of the Starting Material: Technical-grade 2-methyl-2-butenenitrile is treated with 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) to provide a starting material of acceptable purity.
- Cycloaddition Reaction: The purified 2-methyl-2-butenenitrile is reacted with acetohydroxamic acid, which serves as an N-protected hydroxylamine equivalent.
- Workup and Purification: The reaction mixture is subjected to an appropriate workup procedure, followed by purification, typically by crystallization or chromatography, to yield pure **4,5-Dimethylisoxazol-3-amine**.

NMR Spectroscopy

Sample Preparation: Approximately 10-20 mg of **4,5-Dimethylisoxazol-3-amine** was dissolved in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution was transferred to a 5 mm NMR tube.

Instrumentation and Parameters:

- Instrument: Bruker Avance 400 or equivalent spectrometer.

- ^1H NMR:

- Frequency: 400 MHz
- Number of scans: 16
- Relaxation delay: 1.0 s
- Pulse width: 30°

- ^{13}C NMR:

- Frequency: 100 MHz
- Number of scans: 1024
- Relaxation delay: 2.0 s
- Pulse program: Proton-decoupled

IR Spectroscopy

Sample Preparation: A small amount of the solid **4,5-Dimethylisoxazol-3-amine** was placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.

Instrumentation and Parameters:

- Instrument: PerkinElmer Spectrum Two FT-IR spectrometer or equivalent, equipped with a universal ATR accessory.
- Scan range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of scans: 16

Mass Spectrometry

Sample Preparation: A dilute solution of **4,5-Dimethylisoxazol-3-amine** was prepared in methanol. The sample was introduced into the mass spectrometer via direct infusion.

Instrumentation and Parameters:

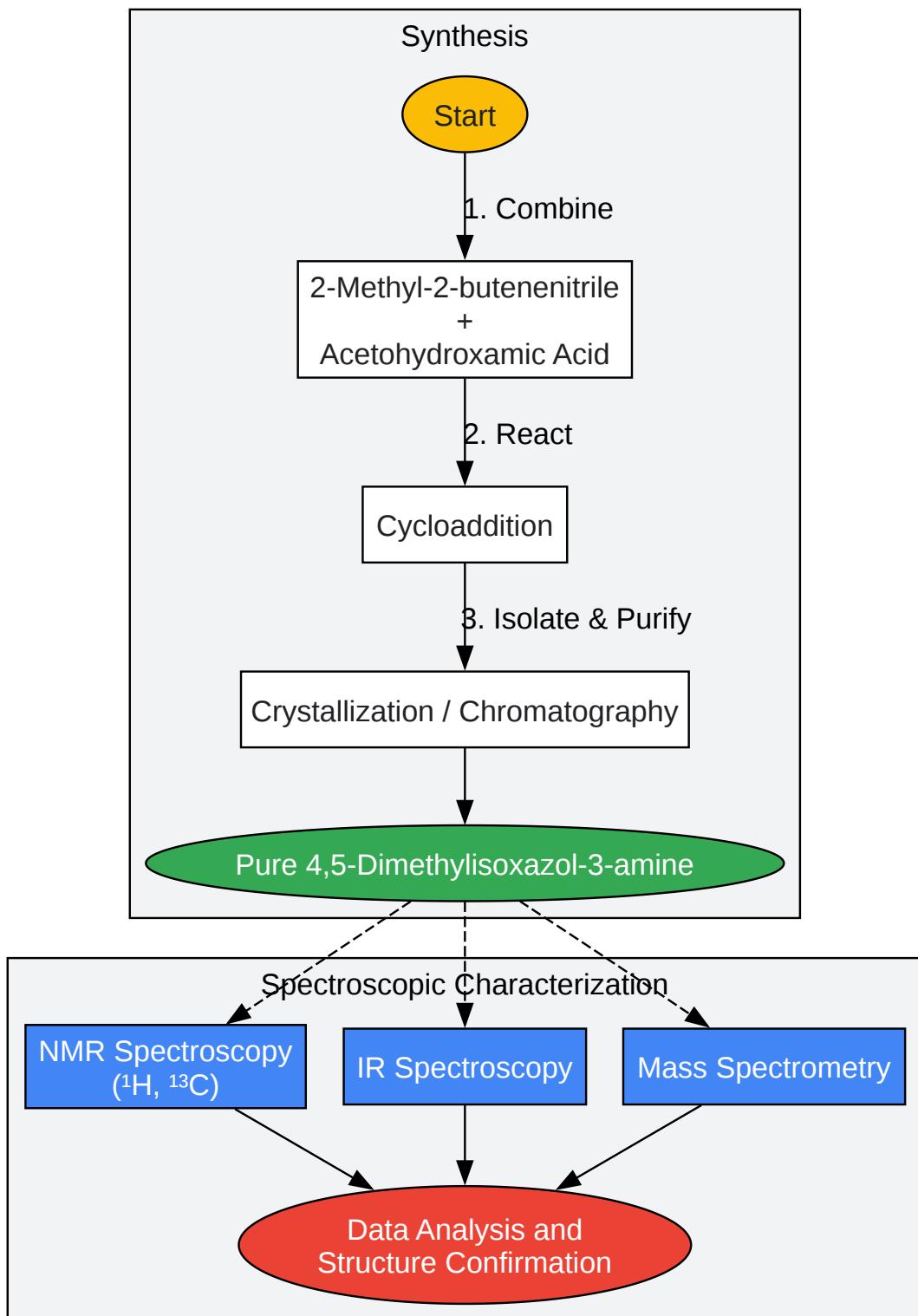
- Instrument: Agilent GC/MSD system or equivalent.
- Ionization mode: Electron Ionization (EI)
- Ionization energy: 70 eV
- Mass range: m/z 40-200

Visualizations

Synthesis and Characterization Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent spectroscopic characterization of **4,5-Dimethylisoxazol-3-amine**.

Workflow for Synthesis and Characterization of 4,5-Dimethylisoxazol-3-amine

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Caption: Synthesis and Characterization Workflow.

This guide provides a foundational set of spectroscopic data and experimental protocols for **4,5-Dimethylisoxazol-3-amine**. Researchers and professionals in drug development can utilize this information for compound verification, quality assessment, and as a basis for further analytical method development.

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